

A Comprehensive Spectroscopic Analysis of (3S)-3-methylpiperidine: An In-depth Technical Guide

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Compound of Interest

Compound Name: (3S)-3-methylpiperidine

CAS No.: 17305-22-5

Cat. No.: B169513

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This guide provides a detailed examination of the spectroscopic data for **(3S)-3-methylpiperidine**, a chiral saturated heterocycle of significant interest in medicinal chemistry and asymmetric synthesis. As a key building block, its unambiguous structural characterization is paramount for ensuring the integrity and success of research and development endeavors. This document synthesizes data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to offer a holistic analytical profile of the molecule, grounded in established scientific principles and supported by authoritative data sources.

Introduction to (3S)-3-methylpiperidine

(3S)-3-methylpiperidine (C₆H₁₃N) is a chiral derivative of piperidine, a foundational scaffold in numerous pharmaceuticals and biologically active compounds.[1] The presence of a stereocenter at the C3 position introduces chirality, making stereospecific characterization essential. Spectroscopic techniques are the cornerstone of this process, providing definitive

evidence of the molecular structure, connectivity, and functional groups. This guide explains the causality behind the observed spectral features, offering researchers a framework for interpreting their own analytical data.

Molecular Identity:

- Molecular Formula: $C_6H_{13}N$ [2][3][4][5][6]
- Molecular Weight: 99.17 g/mol [1][2][3]
- CAS Registry Number: 17305-22-5 (for the (S)-enantiomer) [7]
- Synonyms: (S)-3-Pipecoline, (S)-(+)-3-Methyl-piperidine [7]

Caption: 2D Structure of **(3S)-3-methylpiperidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed information regarding the carbon-hydrogen framework of the molecule. The chirality and conformational flexibility of the piperidine ring result in a complex but interpretable spectrum. For N-substituted piperidines, the conformation can be analyzed in detail; for 3-methylpiperidine itself, a dynamic equilibrium of chair conformations and nitrogen inversion is expected. [8][9]

1H NMR Spectroscopy

The 1H NMR spectrum is characterized by overlapping multiplets in the aliphatic region, arising from the piperidine ring protons, and a distinct signal for the methyl group. The N-H proton typically appears as a broad signal that can be exchanged with D_2O .

Table 1: Predicted 1H NMR Chemical Shifts and Assignments

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Key Insights
-CH ₃ (Methyl)	0.8 - 0.9	Doublet (d)	3H	The doublet arises from coupling to the single proton at the C3 position. Its upfield shift is characteristic of an alkyl group.
Ring Protons (C2-C6)	1.0 - 3.0	Multiplets (m)	9H	These protons are chemically and magnetically non-equivalent, leading to complex, overlapping signals. Protons on carbons adjacent to the nitrogen (C2, C6) are shifted further downfield.

N-H	1.5 - 2.5 (variable)	Broad Singlet (br s)	1H	The chemical shift is concentration and solvent-dependent. The signal broadens due to quadrupole coupling with the ^{14}N nucleus and chemical exchange.
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Note: The specific chemical shifts for the ring protons are difficult to assign without advanced 2D NMR experiments (like COSY and HSQC) due to significant signal overlap.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides a clear count of the unique carbon environments. Due to the molecule's asymmetry, all six carbon atoms are expected to be chemically distinct, resulting in six discrete signals.

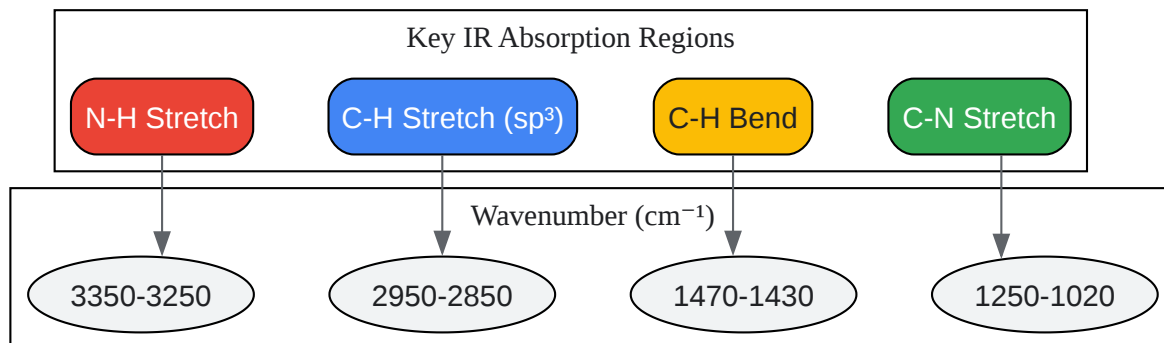
Table 2: Predicted ^{13}C NMR Chemical Shifts and Assignments

Carbon Assignment	Predicted Chemical Shift (ppm)	Key Insights
-CH ₃ (Methyl)	~20	Typical upfield position for a methyl carbon.
C5	~25	A methylene carbon relatively shielded from the nitrogen.
C3	~32	The chiral center, a methine carbon.
C4	~35	A methylene carbon beta to the nitrogen.
C6	~47	Methylene carbon alpha to the nitrogen, deshielded.
C2	~55	Methylene carbon alpha to the nitrogen, deshielded. The C2 and C6 carbons are diastereotopic and thus have different chemical shifts.

Note: These chemical shift values are based on analyses of similar piperidine structures.^[10] Precise values can vary based on solvent and experimental conditions.

Infrared (IR) Spectroscopy

IR spectroscopy is instrumental in identifying the functional groups present in a molecule. For **(3S)-3-methylpiperidine**, the key features are the N-H and C-H vibrations.



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Caption: Key IR vibrational frequencies for 3-methylpiperidine.

Table 3: Principal IR Absorptions

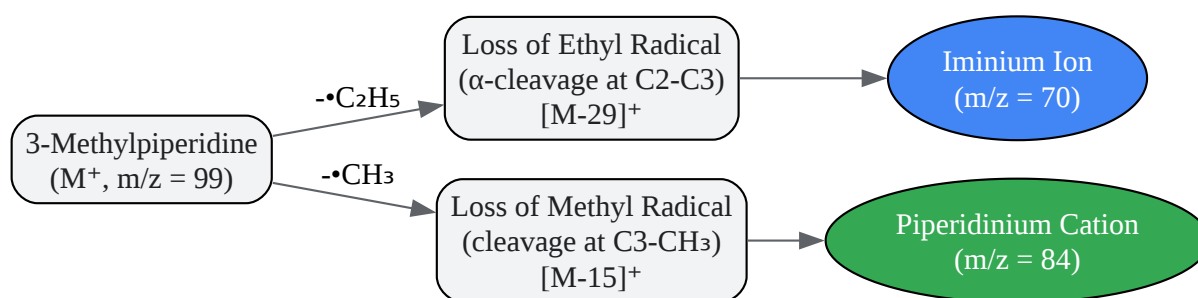
Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Significance
3350 - 3250	N-H Stretch	Secondary Amine	A moderate to weak, somewhat broad peak in this region is a hallmark of a secondary amine. Its presence is a crucial diagnostic feature.
2950 - 2850	C-H Stretch	Alkyl (CH ₃ , CH ₂ , CH)	Strong, sharp absorptions confirming the saturated aliphatic nature of the molecule.
1470 - 1430	C-H Bend	CH ₂ Scissoring	Confirms the presence of methylene groups within the piperidine ring.
1250 - 1020	C-N Stretch	Aliphatic Amine	A moderate absorption in the fingerprint region, confirming the carbon-nitrogen bond.

The absence of absorptions around 3000-3100 cm⁻¹ (sp² C-H) or ~1650 cm⁻¹ (C=C/C=N) validates the saturated nature of the heterocyclic ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which is invaluable for confirming its identity and connectivity. Electron Ionization (EI) is a common technique for this type of analysis.

- **Molecular Ion (M^+):** The molecular formula $C_6H_{13}N$ predicts a monoisotopic mass of 99.105 Da.^[1] The mass spectrum should show a molecular ion peak at $m/z = 99$. The intensity of this peak may be moderate to low due to the propensity of amines to undergo fragmentation.
- **Key Fragmentation Pathway:** The most characteristic fragmentation for cyclic amines is alpha-cleavage, which involves the cleavage of a C-C bond adjacent to the nitrogen atom. This process leads to the formation of a stable, resonance-stabilized iminium cation.



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